

Essential Safety and Logistical Information for Handling Nickel Telluride

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Compound of Interest

Compound Name: Nickel telluride

Cat. No.: B1630438

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance for the safe handling of **Nickel telluride** (NiTe), including personal protective equipment (PPE) recommendations, operational procedures, emergency plans, and disposal methods.

Health Hazard Information

Nickel telluride presents several health risks. To the best of our current knowledge, the chemical, physical, and toxicological properties have not been exhaustively investigated and recorded.^[1] However, Nickel is a confirmed carcinogen with associated experimental carcinogenic, neoplastigenic, tumorigenic, and teratogenic data.^[1] Hypersensitivity to nickel is common and can result in allergic contact dermatitis, pulmonary asthma, conjunctivitis, and inflammatory reactions.^[1]

Elemental tellurium has relatively low toxicity but is converted in the body to dimethyl telluride, which imparts a garlic-like odor to breath and sweat.^[1] Heavy exposure to tellurium may also lead to headaches, drowsiness, a metallic taste, loss of appetite, nausea, tremors, convulsions, and even respiratory arrest.^[1]

Potential Health Effects:

- Inhalation: May cause cancer by inhalation.^[1] May also cause irritation to the upper respiratory tract and mucous membranes, a dry mouth, coughing, and shortness of breath.
^[2]

- Ingestion: Harmful if swallowed.[\[1\]](#) Large doses may cause intestinal disorders, convulsions, and asphyxia.[\[2\]](#)
- Skin Contact: May cause sensitization by skin contact, leading to "nickel itch," allergic dermatitis, and eczematous dermatitis.[\[1\]](#)[\[2\]](#) It is an irritant to the skin and mucous membranes.[\[1\]](#)
- Eye Contact: May cause irritation, redness, itching, and watering.[\[1\]](#)[\[2\]](#)

Exposure Limits

Component	OSHA/PEL	ACGIH/TLV
Nickel	1 mg/m ³	0.1 mg/m ³
Tellurium Compounds	0.1 mg/m ³	0.1 mg/m ³

Data sourced from ESPI Metals Safety Data Sheet.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial for minimizing exposure to **Nickel telluride**. The following equipment is mandatory when handling this substance:

PPE Category	Specification
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded. [3]
Hand	Impervious gloves are required. [1]
Eye	Safety glasses or chemical safety goggles conforming to OSHA or European standards. [1] [3]
Body	Protective work clothing to prevent skin exposure. [1] [3]

Operational and Disposal Plans

Handling and Storage

- Handling: Always handle **Nickel telluride** in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[\[1\]](#) Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[3\]](#) Avoid creating dust.[\[3\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[4\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Storage: Keep containers tightly sealed and store in a cool, dry, and well-ventilated place.[\[1\]](#)
[\[3\]](#) Store locked up.[\[3\]](#)[\[4\]](#)

Spill Procedures

In the event of a **Nickel telluride** spill, follow these steps:

- Evacuate: Immediately notify personnel in the area and evacuate non-essential individuals.
[\[1\]](#)[\[5\]](#)
- Ventilate: Ensure adequate ventilation in the spill area.[\[1\]](#)
- Contain: Wear appropriate PPE and cover the spill with absorbent paper to prevent spreading.[\[2\]](#)[\[5\]](#)
- Clean-up: Use a vacuum with a HEPA filter to collect the spilled material and place it in a sealed container for disposal.[\[2\]](#) Avoid raising dust.[\[2\]](#)
- Decontaminate: Wash the spill area thoroughly.
- Report: Report the incident to the appropriate safety officer.[\[5\]](#)

Disposal

Dispose of **Nickel telluride** waste in accordance with all applicable federal, state, and local regulations.[\[1\]](#) The material should be placed in a suitable, closed container for disposal.[\[3\]](#)

Emergency Procedures for Exposure

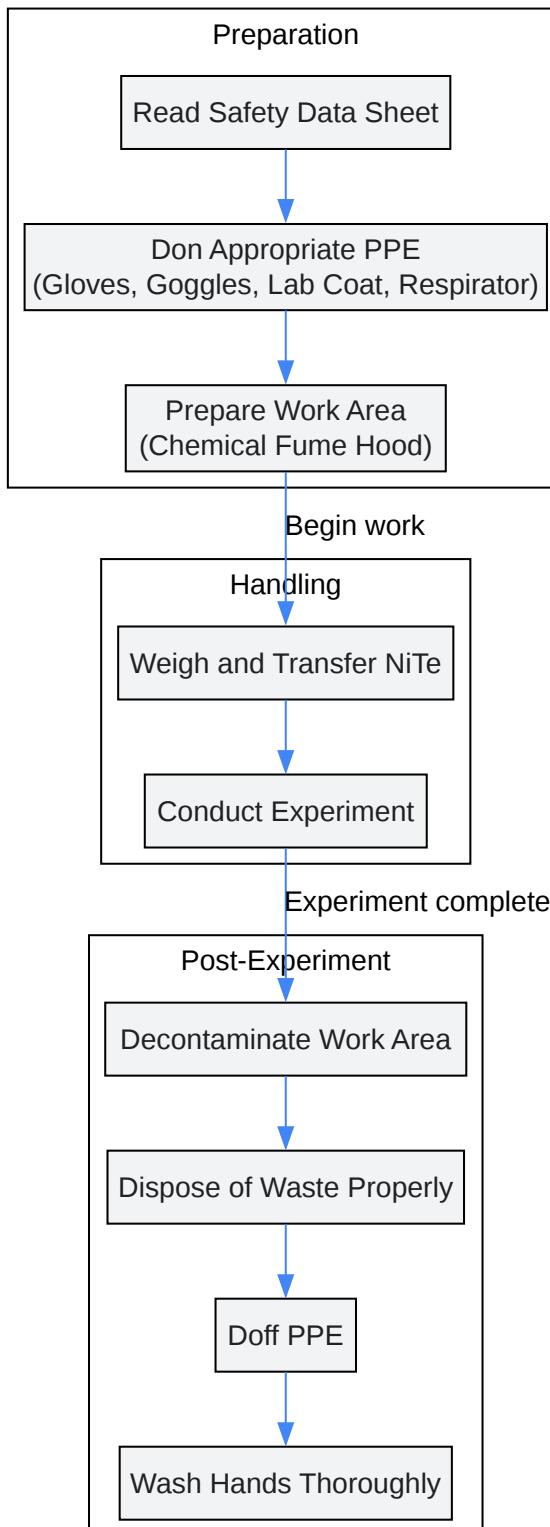
In case of any exposure, seek immediate medical attention.[[1](#)]

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[[1](#)][[2](#)]
- Ingestion: Do NOT induce vomiting. Give 1-2 glasses of milk or water.[[2](#)]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes.[[1](#)][[2](#)][[3](#)]
- Eye Contact: Flush eyes with lukewarm water for at least 15 minutes, lifting the upper and lower eyelids.[[1](#)][[2](#)]

Visual Workflow Guides

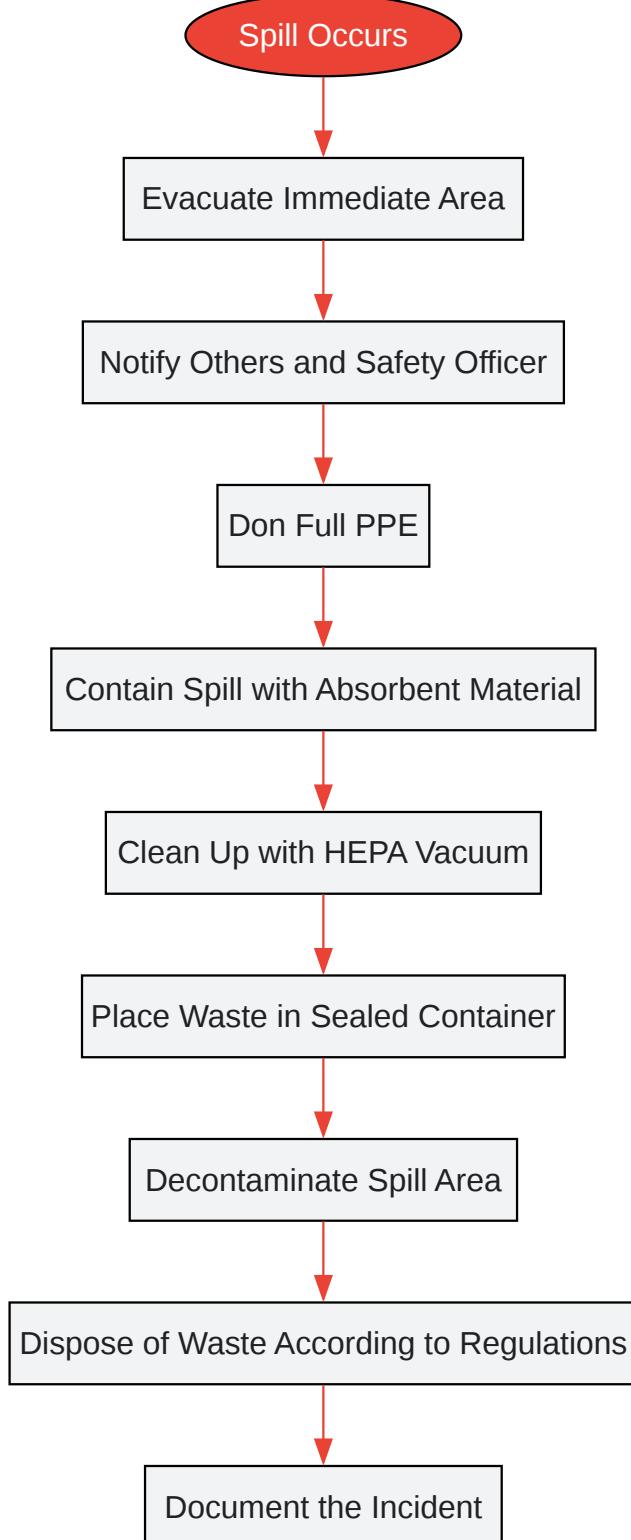
The following diagrams illustrate key safety and handling procedures for **Nickel telluride**.

Safe Handling of Nickel Telluride

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Caption: Workflow for the safe handling of **Nickel telluride** in a laboratory setting.

Nickel Telluride Spill Response

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Caption: Step-by-step procedure for responding to a **Nickel telluride** spill.

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